

Molecular weight and formula of Diethyl ethyl(1-methylbutyl)malonate

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Compound of Interest

Compound Name: *Diethyl ethyl(1-methylbutyl)malonate*

Cat. No.: *B031769*

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An In-depth Technical Guide to Diethyl ethyl(1-methylbutyl)malonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the chemical and physical properties of **Diethyl ethyl(1-methylbutyl)malonate**, a versatile reagent in organic synthesis. The information is presented to support research and development activities where this compound is utilized.

Core Chemical Data

The fundamental properties of **Diethyl ethyl(1-methylbutyl)malonate** are summarized below. These values are critical for reaction planning, stoichiometric calculations, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₆ O ₄	[1][2][3][4][5]
Molecular Weight	258.35 g/mol	[1][3]
CAS Number	76-72-2	[2][3][4][6]
IUPAC Name	diethyl 2-ethyl-2-pentan-2-ylpropanedioate	[1][2][3]
Canonical SMILES	<chem>CCCC(C)C(CC)(C(=O)OCC)C(=O)OCC</chem>	[1][3][6]
Appearance	Colorless liquid	[2]
Solubility	Soluble in organic solvents; insoluble in water.	[2]

Structural Representation

The molecular structure of **Diethyl ethyl(1-methylbutyl)malonate** is crucial for understanding its reactivity, particularly in the context of malonic ester synthesis where it serves as a key building block.

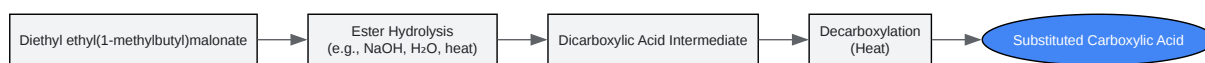
Caption: 2D chemical structure of **Diethyl ethyl(1-methylbutyl)malonate**.

Applications in Synthesis

Diethyl ethyl(1-methylbutyl)malonate is a valuable intermediate in organic synthesis. Its primary application lies in the malonic ester synthesis, a method for preparing carboxylic acids. The key structural features that enable its utility are:

- **Two Ester Groups:** These can be hydrolyzed to carboxylic acids, which can then be decarboxylated.
- **An α -Carbon with an Ethyl and a 1-Methylbutyl Group:** This specific substitution pattern allows for the synthesis of more complex molecular architectures.

The general workflow for its use in malonic ester synthesis is outlined below.



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Caption: General workflow for malonic ester synthesis.

Experimental Protocols

While specific experimental protocols are highly dependent on the target molecule, a general procedure for the utilization of **Diethyl ethyl(1-methylbutyl)malonate** in a malonic ester synthesis involves two main steps:

- Saponification (Ester Hydrolysis):
 - Objective: To convert the two ester groups into carboxylate salts.
 - General Protocol: **Diethyl ethyl(1-methylbutyl)malonate** is refluxed with an aqueous solution of a strong base, such as sodium hydroxide. The reaction is monitored until the ester is fully consumed. After cooling, the reaction mixture is acidified (e.g., with HCl) to protonate the carboxylate salts, yielding the dicarboxylic acid.
- Decarboxylation:
 - Objective: To remove one of the carboxylic acid groups as carbon dioxide.
 - General Protocol: The isolated dicarboxylic acid is heated. The temperature required for decarboxylation can vary but is typically above 100°C. The reaction proceeds until the evolution of CO₂ ceases, resulting in the final substituted carboxylic acid product.

Researchers should consult the chemical literature for specific reaction conditions tailored to their desired synthetic outcomes.

Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling **Diethyl ethyl(1-methylbutyl)malonate**. It is recommended to consult the Safety Data Sheet

(SDS) for detailed information on handling, storage, and disposal. Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. Work should be conducted in a well-ventilated fume hood.

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